

Thiocholine chloride MSDS and safety precautions for lab use

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Thiocholine chloride*

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Thiocholine Chloride: A Technical Guide for Laboratory Use

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Thiocholine chloride** (CAS No. 37880-96-9), focusing on its safety, handling, and primary application in a laboratory setting. While a comprehensive Material Safety Data Sheet (MSDS) for **Thiocholine chloride** is not readily available, this document extrapolates critical safety information from its closely related and well-documented precursor, **Acetylthiocholine chloride**. All personnel should handle this chemical with caution and adhere to the safety protocols outlined herein.

Chemical and Physical Properties

Thiocholine chloride is a quaternary ammonium salt primarily known as the product of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE) activity on acetylthiocholine. Its free thiol group is central to its reactivity and detection in biochemical assays.^[1]

Property	Value	Reference
CAS Number	37880-96-9	[1] [2] [3] [4]
Molecular Formula	C5H14ClNS	[1] [3] [4] [5]
Molecular Weight	155.69 g/mol	[1] [5]
IUPAC Name	trimethyl(2-sulfanylethyl)azanium chloride	[3] [5]
Synonyms	2-Mercapto-N,N,N-trimethylethanaminium chloride, Cholinethiol chloride	[2] [5]
Appearance	Likely a white, hygroscopic powder (inferred from related compounds)	
Solubility	Soluble in water (inferred from related compounds)	
Storage Temperature	-20°C is recommended for its precursor, acetylthiocholine chloride, to prevent degradation. [1] [6] Similar storage conditions are advisable for Thiocholine chloride to inhibit thiol oxidation. [1]	

Safety Precautions and Handling

Note: The following safety precautions are based on data for Acetylthiocholine chloride and should be considered as a baseline for handling Thiocholine chloride.

Hazard Identification

Based on related compounds, Thiocholine chloride should be treated as a hazardous substance that may cause skin irritation, serious eye damage, and respiratory irritation. Ingestion may be harmful.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Handle with impervious gloves (e.g., nitrile) and wear a lab coat.
- **Respiratory Protection:** Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- **After Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **In Case of Skin Contact:** Immediately wash off with soap and plenty of water. Consult a physician.
- **In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **If Swallowed:** Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Hazardous Combustion Products:** May include carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen chloride gas.
- **Special Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols: The Ellman's Assay

Thiocholine chloride is a key component in the Ellman's assay, a widely used method for measuring cholinesterase activity. The assay relies on the reaction of the thiol group of thiocholine with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a colored product.^[1]

Principle

Acetylcholinesterase hydrolyzes acetylthiocholine to produce thiocholine and acetic acid. The thiocholine then reacts with DTNB to produce 5-thio-2-nitrobenzoate (TNB), which is a yellow-colored anion that can be quantified by measuring its absorbance at 412 nm.^{[1][7][8]} The rate of TNB production is directly proportional to the cholinesterase activity.^[1]

Materials

- 0.1 M Sodium Phosphate Buffer (pH 8.0)
- DTNB solution (in phosphate buffer)

- Acetyl**thiocholine chloride** solution (substrate, in phosphate buffer)
- Enzyme sample (e.g., tissue homogenate, purified enzyme)
- 96-well microplate
- Microplate reader

Procedure

- Prepare a reaction mixture in each well of a 96-well plate containing the phosphate buffer and DTNB solution.
- Add the enzyme sample to the wells.
- To initiate the reaction, add the acetyl**thiocholine chloride** solution to each well.
- Immediately measure the absorbance at 412 nm at regular intervals using a microplate reader.
- The rate of change in absorbance over time is used to calculate the enzyme activity.

Visualizations

Signaling Pathway: Ellman's Assay Reaction

Caption: Reaction pathway of the Ellman's assay for cholinesterase activity.

Experimental Workflow: Safe Handling of Thiocholine Chloride

Caption: General workflow for safely handling hazardous chemicals like **Thiocholine chloride**.

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- To cite this document: BenchChem. [Thiocholine chloride MSDS and safety precautions for lab use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052012#thiocholine-chloride-msds-and-safety-precautions-for-lab-use]

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